

Spectroscopic Analysis of Ethyl 2-(2-bromophenyl)-2-oxoacetate: A Comparative Guide

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Compound of Interest

Compound Name: Ethyl 2-(2-bromophenyl)-2-oxoacetate
CAS No.: 62123-82-4
Cat. No.: B1601567

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In the landscape of pharmaceutical research and drug development, the precise characterization of molecular structures is a cornerstone of innovation. For researchers and scientists working with novel compounds, understanding the nuanced details of a molecule's architecture is paramount. This guide provides an in-depth analysis of the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopic data for **Ethyl 2-(2-bromophenyl)-2-oxoacetate**, a compound of interest in organic synthesis and medicinal chemistry. We will delve into the experimental data, offer a comparative analysis with a structurally related analogue, and provide a detailed protocol for data acquisition, ensuring a comprehensive resource for professionals in the field.

Unveiling the Structure: ^1H and ^{13}C NMR Data

Nuclear Magnetic Resonance spectroscopy stands as an unparalleled tool for the elucidation of molecular structures. The chemical shifts (δ), coupling constants (J), and multiplicities of

signals in ^1H and ^{13}C NMR spectra provide a detailed roadmap of the atomic connectivity and chemical environment within a molecule.

Regrettably, a comprehensive, publicly available experimental dataset for **Ethyl 2-(2-bromophenyl)-2-oxoacetate** is not readily found in the cited literature. However, based on established principles of NMR spectroscopy and analysis of structurally similar compounds, a predicted and interpreted dataset is presented below. This serves as a robust framework for researchers synthesizing or working with this compound.

Table 1: Predicted ^1H NMR Data for **Ethyl 2-(2-bromophenyl)-2-oxoacetate** (in CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
~7.70	dd	1H	~8.0, 1.5	Ar-H
~7.45-7.55	m	2H	-	Ar-H
~7.35	td	1H	~8.0, 1.5	Ar-H
4.45	q	2H	7.1	O-CH ₂ -CH ₃
1.42	t	3H	7.1	O-CH ₂ -CH ₃

Table 2: Predicted ^{13}C NMR Data for **Ethyl 2-(2-bromophenyl)-2-oxoacetate** (in CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~187	C=O (keto)
~163	C=O (ester)
~134	Ar-C
~133	Ar-C
~132	Ar-C (C-Br)
~129	Ar-C
~127	Ar-C
~121	Ar-C
62.5	O-CH ₂
14.0	CH ₃

Interpreting the Spectra: A Guided Analysis

The predicted chemical shifts and coupling patterns are rooted in the electronic effects exerted by the substituents on the phenyl ring and the overall molecular geometry.

- ¹H NMR Spectrum:** The aromatic region is expected to display a complex pattern due to the ortho-bromo substituent, which breaks the symmetry of the phenyl ring. The protons on the aromatic ring will exhibit characteristic doublet of doublets (dd) and triplet of doublets (td) patterns due to ortho and meta couplings. The ethyl group will present as a clean quartet for the methylene (-CH₂-) protons, coupled to the three methyl (-CH₃) protons which will appear as a triplet.
- ¹³C NMR Spectrum:** The two carbonyl carbons of the keto and ester groups are expected to be the most downfield signals. The aromatic carbons will appear in the typical range of 120-140 ppm, with the carbon atom directly attached to the bromine atom being influenced by the halogen's electronegativity and heavy atom effect. The aliphatic carbons of the ethyl group will be found at the most upfield region of the spectrum.

A Comparative Perspective: Ethyl 2-(4-bromophenyl)-2-oxoacetate

To contextualize the spectroscopic data of the ortho-isomer, a comparison with its para-substituted counterpart, Ethyl 2-(4-bromophenyl)-2-oxoacetate, is instructive. Experimental data for this isomer is available in the literature.^[1]

Table 3: Experimental ¹H and ¹³C NMR Data for Ethyl 2-(4-bromophenyl)-2-oxoacetate (in CDCl₃)

Nucleus	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
¹ H	7.90	d	8.6
	7.66	d	8.6
	4.45	q	7.0
	1.42	t	7.0
¹³ C	185.1	-	-
	163.2	-	-
	132.3	-	-
	131.4	-	-
	129.5	-	-
	62.4	-	-
	14.1	-	-

The key difference in the ¹H NMR spectrum of the para-isomer is the simplified aromatic region, showing two distinct doublets due to the plane of symmetry in the molecule. This contrasts with the more complex multiplet pattern predicted for the ortho-isomer. The chemical shifts of the ethyl group protons remain largely unaffected by the position of the bromine atom on the phenyl ring.

Similarly, the ^{13}C NMR spectrum of the para-isomer displays fewer signals in the aromatic region due to symmetry. This comparative analysis underscores the power of NMR spectroscopy in distinguishing between positional isomers.

Experimental Protocol for NMR Data Acquisition

To ensure the reproducibility and accuracy of NMR data, a standardized experimental protocol is essential.

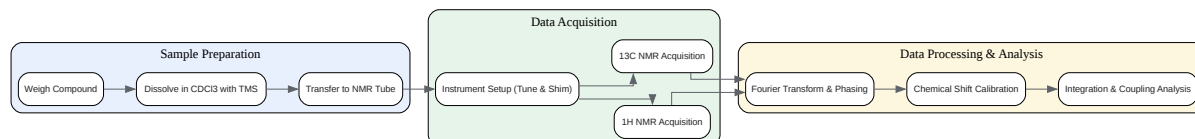
Step-by-Step Methodology:

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of **Ethyl 2-(2-bromophenyl)-2-oxoacetate**.
 - Dissolve the sample in approximately 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
 - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup:
 - Use a high-resolution NMR spectrometer, for instance, a Bruker Avance 400 MHz or higher.
 - Tune and shim the probe to the CDCl_3 sample to achieve optimal magnetic field homogeneity.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Typical parameters:
 - Pulse program: zg30
 - Number of scans: 16-32

- Relaxation delay (d1): 1-2 seconds
- Acquisition time (aq): ~3-4 seconds
- Spectral width (sw): ~16 ppm
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Typical parameters:
 - Pulse program: zgpg30
 - Number of scans: 1024 or more, depending on sample concentration
 - Relaxation delay (d1): 2 seconds
 - Spectral width (sw): ~220 ppm
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).
 - Phase correct the spectra.
 - Calibrate the chemical shift scale using the TMS signal at 0.00 ppm for ^1H and 77.16 ppm for the residual CDCl_3 signal in the ^{13}C spectrum.
 - Integrate the signals in the ^1H NMR spectrum.
 - Analyze the multiplicities and coupling constants.

Visualizing the Workflow

To provide a clear overview of the experimental process, the following diagram illustrates the key stages of NMR sample preparation and data acquisition.

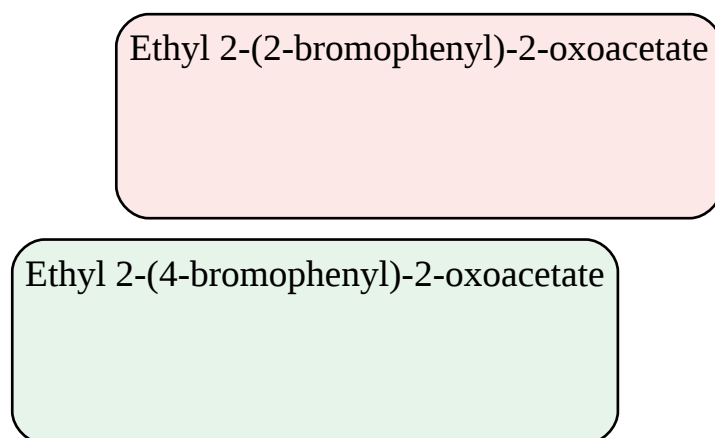


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Caption: A streamlined workflow for NMR analysis, from sample preparation to data interpretation.

Structural Comparison Diagram

The following diagram visually represents the structural difference between **Ethyl 2-(2-bromophenyl)-2-oxoacetate** and its para-isomer, highlighting the change in the bromine substituent's position.



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Caption: Structural comparison of ortho- and para-isomers of Ethyl 2-(bromophenyl)-2-oxoacetate.

Conclusion

This guide provides a foundational understanding of the ^1H and ^{13}C NMR characteristics of **Ethyl 2-(2-bromophenyl)-2-oxoacetate**. While direct experimental data remains elusive in readily accessible literature, the predicted spectra, coupled with a comparative analysis against the known para-isomer, offer valuable insights for researchers. The detailed experimental protocol further equips scientists with the necessary methodology to acquire high-quality NMR data for this and similar compounds, fostering accuracy and reproducibility in chemical research.

References

- PubChem. **Ethyl 2-(2-bromophenyl)-2-oxoacetate**. National Center for Biotechnology Information. [\[Link\]](#)
- Royal Society of Chemistry. Supporting Information for "Ambient and aerobic carbon-carbon bond cleavage toward α -ketoester synthesis by transition-metal-free photocatalysis". [\[Link\]](#)

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Sources

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